

# ErSO-TFPy: Application Notes and Protocols for Synthesis and Purification

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## Introduction

**ErSO-TFPy**, a tetrafluorinated pyrrolidine derivative of ErSO, is a potent and selective activator of the anticipatory Unfolded Protein Response (a-UPR) in estrogen receptor-positive (ER $\alpha$ +) breast cancer cells.[1] This compound has demonstrated remarkable efficacy in preclinical models, inducing rapid and complete regression of large tumors.[1] Unlike its parent compound, ErSO, **ErSO-TFPy** exhibits enhanced selectivity and is well-tolerated in vivo, making it a promising candidate for the treatment of ER $\alpha$ + breast cancers. These application notes provide detailed protocols for the synthesis and purification of **ErSO-TFPy**, along with a summary of its biological activity and a depiction of its mechanism of action.

## **Data Summary**

The biological activity of **ErSO-TFPy** has been evaluated in various ER $\alpha$ + and ER $\alpha$ - cancer cell lines. The half-maximal inhibitory concentration (IC50) values demonstrate its high potency and selectivity for ER $\alpha$ + cells.



Cell Line	ERα Status	IC50 (nM)
MCF-7	Positive	4-5
MDA-MB-231	Negative	>10,000
HCT-116	Negative	>10,000
HT-29	Negative	>10,000

Data compiled from "Activators of the Anticipatory Unfolded Protein Response with Enhanced Selectivity for Estrogen Receptor Positive Breast Cancer"[1]

# Experimental Protocols Synthesis of ErSO-TFPy

The synthesis of **ErSO-TFPy** is achieved through a multi-step process, culminating in the deprotection of a tert-butyldimethylsilyl (TBS) protected precursor. The following protocol is a representative procedure based on the synthesis of analogous compounds described in the literature.

#### Materials:

- Appropriate TBS-protected precursor
- Tetra-n-butylammonium fluoride (TBAF)
- Tetrahydrofuran (THF), anhydrous
- Acetonitrile, anhydrous
- Standard laboratory glassware and equipment for organic synthesis
- Inert atmosphere (e.g., nitrogen or argon)

#### Procedure:

 Preparation of the Reaction Mixture: In a flame-dried round-bottom flask under an inert atmosphere, dissolve the TBS-protected ErSO-TFPy precursor in anhydrous tetrahydrofuran



(THF).

- Deprotection Reaction: To the stirred solution, add a 1M solution of tetra-n-butylammonium fluoride (TBAF) in THF dropwise at room temperature.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography
   (TLC) until the starting material is consumed.
- Work-up: Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the aqueous layer with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

## **Purification of ErSO-TFPy**

The crude product is purified by column chromatography followed by lyophilization to yield the final, pure compound.

#### Materials:

- Crude **ErSO-TFPy**
- Silica gel for column chromatography
- Appropriate solvent system for elution (e.g., a gradient of methanol in dichloromethane)
- Acetonitrile, anhydrous
- Lyophilizer

#### Procedure:

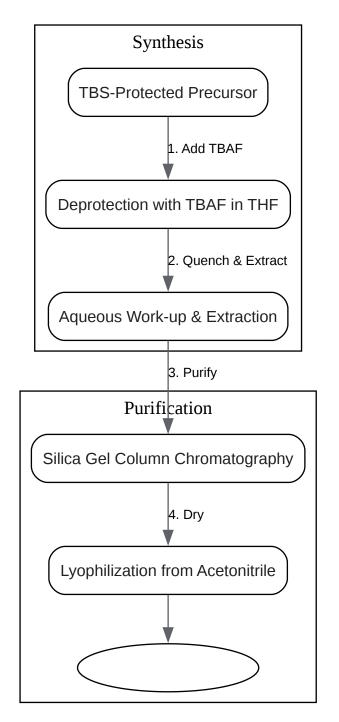
- Column Chromatography:
  - Prepare a silica gel column using the chosen solvent system.
  - Dissolve the crude ErSO-TFPy in a minimal amount of the solvent system and load it onto the column.

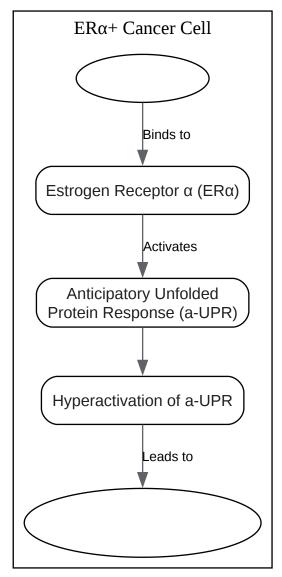


- Elute the column with the solvent system, collecting fractions.
- Monitor the fractions by TLC to identify those containing the pure product.
- Combine the pure fractions and concentrate under reduced pressure.
- Lyophilization:
  - Dissolve the purified product in anhydrous acetonitrile.
  - Freeze the solution using a dry ice/acetone bath or a freezer.
  - Place the frozen sample on a lyophilizer and dry overnight to obtain the final product as a fluffy solid.

## Visualizations ErSO-TFPy Synthesis Workflow







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